

Anipamil Stock Solution: Preparation and Storage in DMSO for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anipamil

Cat. No.: B15619871

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Application Note

Anipamil, a potent, long-acting L-type calcium channel blocker, is a valuable tool in cardiovascular research and drug development. Proper preparation and storage of **Anipamil** stock solutions are critical for ensuring experimental reproducibility and accuracy. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating concentrated stock solutions of **Anipamil** due to its excellent solubilizing properties for many organic compounds. This document provides detailed protocols for the preparation and storage of **Anipamil** stock solutions in DMSO, along with essential data on solubility and stability to guide researchers in their experimental design.

Key Properties of Anipamil

Property	Value	Source
Molecular Weight	520.79 g/mol	[1]
CAS Number	83200-10-6	[1]
Mechanism of Action	L-type calcium channel blocker	[1][2][3][4][5][6]

Solubility and Recommended Concentrations

While a definitive solubility limit in peer-reviewed literature is not readily available, practical evidence from suppliers and data from its analogue, Verapamil, indicate high solubility in DMSO.

Parameter	Recommendation/ Data	Notes	Source
Solubility in DMSO	A concentration of 40 mg/mL has been used for in vivo formulations.	The solubility of the related compound Verapamil in DMSO is reported to be as high as 98 mg/mL, suggesting Anipamil is also highly soluble.	[1] [7] [8] [9]
Recommended Stock Concentration	10 mM to 50 mM	A 10 mM stock solution is a common starting point for in vitro assays. Higher concentrations can be prepared based on experimental needs.	[10]

Storage and Stability

Proper storage is crucial to maintain the integrity of **Anipamil** stock solutions.

Form	Storage Temperature	Shelf Life	Recommendations	Source
Solid Powder	-20°C	3 years	Store in a dry, dark place.	[1]
Stock Solution in DMSO	-80°C	1 year	Recommended for long-term storage. Aliquot to avoid repeated freeze-thaw cycles.	[1][11]
-20°C	1 month	Suitable for short-term storage. For storage longer than one month, re-testing the efficacy of the solution is advised.	[11]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Anipamil Stock Solution in DMSO

Materials:

- **Anipamil** powder (Molecular Weight: 520.79 g/mol)
- Anhydrous (cell culture grade) Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile pipette tips

Procedure:

- Calculate the required mass of **Anipamil**:
 - To prepare 1 mL of a 10 mM stock solution, weigh out 5.21 mg of **Anipamil** powder.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 520.79 \text{ g/mol} \times 1000 \text{ mg/g} = 5.2079 \text{ mg}$
- Weighing **Anipamil**:
 - In a chemical fume hood, carefully weigh the calculated amount of **Anipamil** powder using an analytical balance.
 - Transfer the powder to a sterile vial.
- Dissolving **Anipamil**:
 - Add 1 mL of anhydrous DMSO to the vial containing the **Anipamil** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming (to 37°C) or sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage:
 - Dispense the stock solution into single-use, sterile amber or opaque microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, date, and your initials.
 - For long-term storage, place the aliquots at -80°C. For short-term use, store at -20°C.

Protocol 2: Preparation of Working Solutions for Cell Culture

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid cytotoxic effects.[\[11\]](#)
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.
- To avoid precipitation, it is recommended to perform serial dilutions rather than a single large dilution.[\[11\]](#)

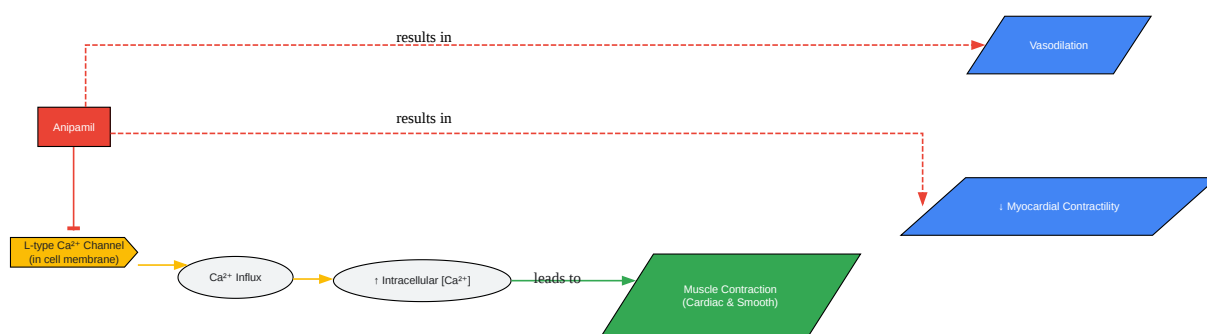
Procedure:

- Thaw the Stock Solution:
 - On the day of the experiment, remove one aliquot of the 10 mM **Anipamil** stock solution from the freezer and allow it to thaw completely at room temperature.
- Prepare Intermediate Dilutions (Example for a 10 μ M final concentration):
 - Prepare a 100 μ M intermediate solution by adding 2 μ L of the 10 mM stock solution to 198 μ L of pre-warmed sterile cell culture medium. Mix gently by pipetting.
- Prepare the Final Working Solution:
 - Add the appropriate volume of the 100 μ M intermediate solution to your cell culture plates containing the final volume of medium to achieve the desired 10 μ M concentration. For example, add 100 μ L of the 100 μ M solution to 900 μ L of medium in a well.
 - The final DMSO concentration in this example would be 0.1%.

Visualizations

Anipamil's Mechanism of Action: L-type Calcium Channel Blockade

Anipamil, like its analogue Verapamil, exerts its effects by blocking L-type voltage-gated calcium channels. This action is particularly prominent in cardiac and smooth muscle cells. The influx of calcium through these channels is a critical step in muscle contraction. By inhibiting this influx, **Anipamil** leads to vasodilation and a decrease in myocardial contractility.[3][4][5][6]

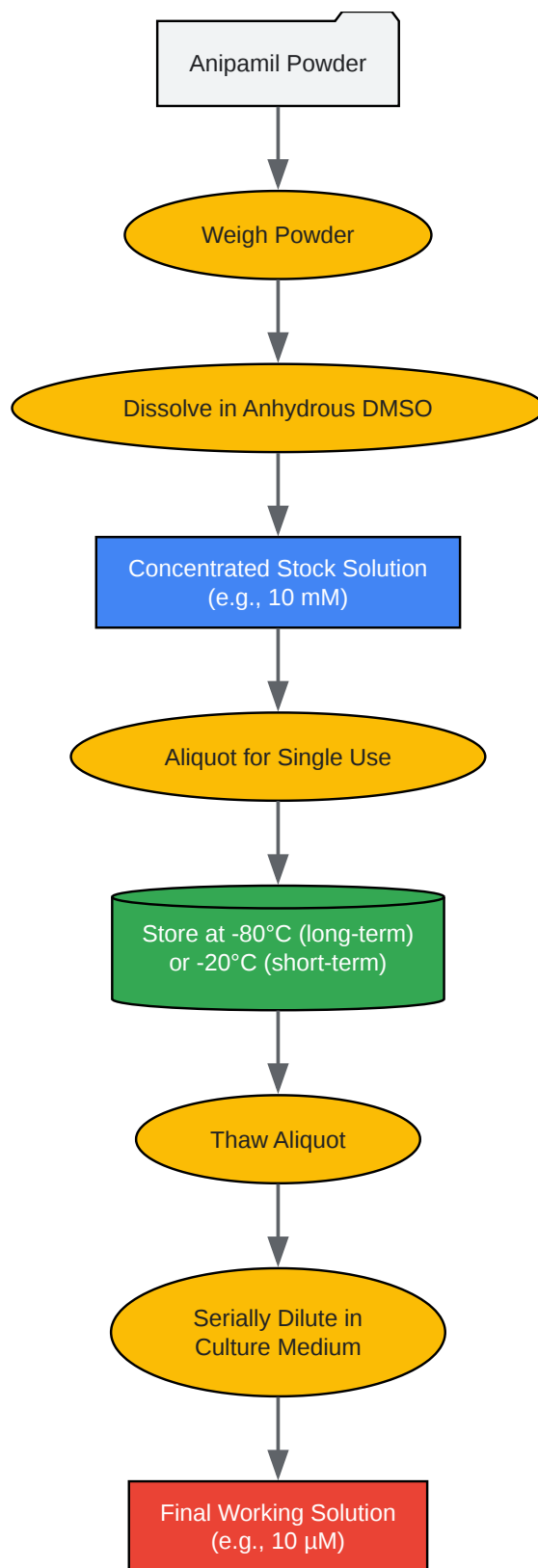


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Caption: **Anipamil** blocks L-type calcium channels, leading to vasodilation and reduced heart muscle contraction.

Experimental Workflow: From Powder to Working Solution

This workflow diagram illustrates the key steps for preparing **Anipamil** working solutions from a solid powder for use in experiments.



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Caption: Workflow for preparing **Anipamil** working solutions from powder.

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- To cite this document: BenchChem. [Anipamil Stock Solution: Preparation and Storage in DMSO for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15619871#anipamil-stock-solution-preparation-and-storage-in-dmsol]

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